

# 3-Nitropyrazole chemical structure and properties

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## Compound of Interest

Compound Name: 3-Nitropyrazole

Cat. No.: B1207149

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## 3-Nitropyrazole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Nitropyrazole** is a heterocyclic organic compound featuring a pyrazole ring substituted with a nitro group at the 3-position.[1] With the chemical formula  $C_3H_3N_3O_2$ , this compound serves as a crucial building block and intermediate in the synthesis of a variety of other organic compounds, including pharmaceuticals and energetic materials.[2][3][4] Its chemical properties are significantly influenced by the presence of the nitro group, which increases its reactivity.[3] This guide provides an in-depth overview of the chemical structure, properties, synthesis, and experimental protocols related to **3-nitropyrazole**.

### Chemical Structure and Identification

**3-Nitropyrazole** consists of a five-membered aromatic ring containing two adjacent nitrogen atoms and a nitro functional group.

Identifier	Value
IUPAC Name	3-nitro-1H-pyrazole
Synonyms	3(5)-Nitropyrazole, 5-Nitro-1H-pyrazole
CAS Number	26621-44-3
Molecular Formula	C <sub>3</sub> H <sub>3</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	113.08 g/mol
InChI	InChI=1S/C3H3N3O2/c7-6(8)3-1-2-4-5-3/h1-2H, (H,4,5)
SMILES	C1=C(--INVALID-LINK--=O)NN=C1

## Physicochemical Properties

**3-Nitropyrazole** is typically a light yellow to pale orange or light brown crystalline solid at room temperature. It is generally insoluble in water but shows solubility in polar organic solvents like methanol, ethanol, acetone, and dimethylformamide.

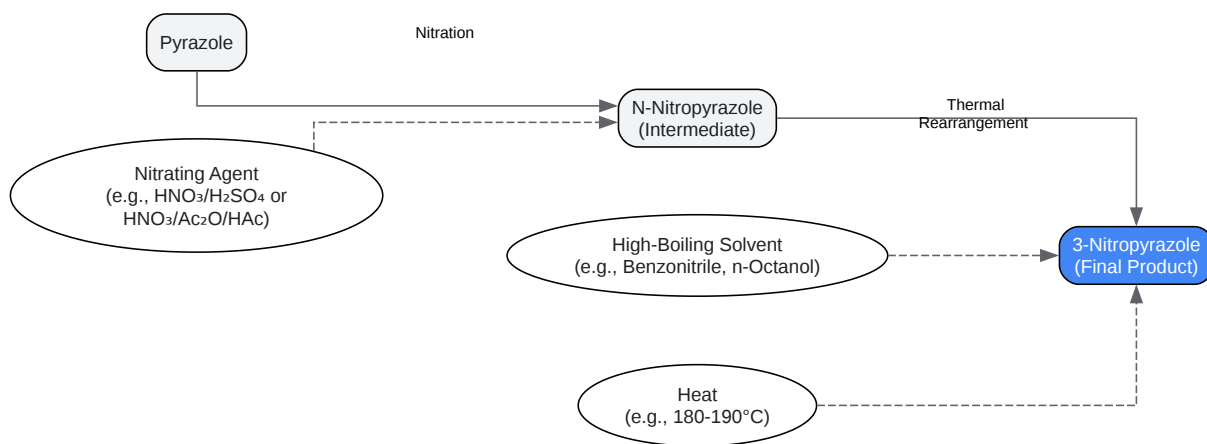
Property	Value	Source
Melting Point	173-175 °C	
Boiling Point (Predicted)	334.0 ± 15.0 °C	
Density (Predicted)	1.552 ± 0.06 g/cm <sup>3</sup>	
pKa (Predicted)	8.32 ± 0.10	
LogP (Octanol/Water Partition Coefficient)	-0.164 (Calculated)	
Water Solubility (log <sub>10</sub> WS in mol/l)	-1.11 (Calculated)	

## Spectroscopic Properties

Spectrum	Data
$^1\text{H}$ NMR (300 MHz, DMSO- $\text{d}_6$ )	$\delta$ 13.94 (br s, 1H), 8.03 (d, $J = 2.4$ Hz, 1H), 7.03 (t, $J = 2.4$ Hz, 1H)
IR Spectroscopy	The IR spectrum shows characteristic bands for C-H bonds of the pyrazole ring (3126 and 3143 $\text{cm}^{-1}$ ), a C=N double bond (1543 $\text{cm}^{-1}$ ), and a prominent band for the N-O-C fragment (1054 $\text{cm}^{-1}$ ).
Mass Spectrometry	The molecular ion peak is observed at $m/z$ 113.

## Synthesis of 3-Nitropyrazole

The most common method for synthesizing **3-nitropyrazole** involves a two-step process: the nitration of pyrazole to form N-nitropyrazole, followed by a thermal rearrangement of the intermediate.



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A simplified workflow for the synthesis of **3-Nitropyrazole**.

## Experimental Protocols

### Synthesis of 3-Nitropyrazole via Rearrangement of N-Nitropyrazole

This protocol is adapted from a general procedure found in the literature.

Materials:

- 1-Nitropyrazole (3.45 g, 30.5 mmol)
- Benzonitrile (33 mL)
- Hexane
- Stirring apparatus
- Heating mantle
- Filtration apparatus

Procedure:

- A mixture of 1-nitropyrazole (3.45 g, 30.5 mmol) and benzonitrile (33 mL) is prepared in a round-bottom flask equipped with a stirrer.
- The mixture is heated with stirring at 180 °C for 3 hours.
- After the reaction is complete, the mixture is cooled to room temperature.
- The cooled mixture is diluted with hexane, and stirring is continued for an additional 20 minutes at room temperature to precipitate the product.
- The precipitated solid is collected by filtration to yield 3-nitro-1H-pyrazole as a tan solid (3.16 g, 91% yield).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

#### Sample Preparation:

- Dissolve approximately 10-20 mg of **3-nitropyrzole** in a suitable deuterated solvent, such as DMSO-d<sub>6</sub>, to achieve a concentration of 10-50 mM.
- Transfer the solution to a 5 mm NMR tube, ensuring the solution height is adequate for the spectrometer.
- Cap the NMR tube securely.

#### Data Acquisition (Illustrative for <sup>1</sup>H NMR):

- Insert the sample into the NMR spectrometer.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the <sup>1</sup>H NMR spectrum using appropriate parameters (e.g., pulse angle, acquisition time, relaxation delay).
- Process the acquired data by applying Fourier transformation, phase correction, and baseline correction.

## Infrared (IR) Spectroscopy

#### Sample Preparation (KBr Pellet Method):

- Thoroughly grind a small amount of **3-nitropyrzole** with dry potassium bromide (KBr) in a mortar and pestle.
- Press the mixture into a thin, transparent pellet using a hydraulic press.

#### Data Acquisition:

- Place the KBr pellet in the sample holder of the IR spectrometer.
- Record the IR spectrum over the desired wavenumber range (e.g., 4000-400 cm<sup>-1</sup>).

## Mass Spectrometry (MS)

Sample Preparation and Analysis:

- Dissolve a small amount of **3-nitropyrazole** in a suitable volatile solvent.
- Introduce the sample into the mass spectrometer, typically using a direct insertion probe or after separation by gas chromatography.
- Ionize the sample using a suitable method, such as electron ionization (EI).
- Analyze the resulting ions based on their mass-to-charge ratio.

## Biological Activity and Applications

**3-Nitropyrazole** and its derivatives have been investigated for a range of biological activities. It is known to be an intermediate in the synthesis of compounds with antimicrobial, parasitocidal, and herbicidal properties. As a versatile chemical intermediate, it is used in the development of:

- **Pharmaceuticals:** It serves as a precursor for various biologically active molecules.
- **Agrochemicals:** It is used in the formulation of herbicides.
- **Energetic Materials:** Due to its high nitrogen content and the presence of the nitro group, **3-nitropyrazole** is a key component in the development of high-energy-density materials.

## Safety and Handling

**3-Nitropyrazole** should be handled with care as it can cause irritation to the skin, eyes, and respiratory system.

Hazard Information	Details
GHS Pictograms	
Signal Word	Danger
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a cool, dry, and well-ventilated area, away from heat sources and direct sunlight. Keep the container tightly sealed.

## Conclusion

**3-Nitropyrazole** is a compound of significant interest in both academic research and industrial applications. Its versatile chemical nature makes it an important intermediate for the synthesis of a wide range of valuable products. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective utilization in research and development.

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